

PNU-105368 chemical structure and properties

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Compound of Interest

Compound Name: PNU-105368

Cat. No.: B1678917

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PNU-105368: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on the chemical compound **PNU-105368**. While a comprehensive profile, including detailed experimental protocols and signaling pathways, is not readily available in the public domain, this document consolidates the existing data on its chemical structure and properties.

Chemical Structure and Properties

PNU-105368 is a small molecule with the chemical formula C₁₄H₁₈FN₃O₃.^[1] Its structure is characterized by a fluoro-substituted aromatic ring linked to a morpholine moiety and a piperazinone derivative. The key identifying information for this compound is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₈ FN ₃ O ₃	[1]
Molecular Weight	295.31 g/mol	[1]
CAS Number	168828-90-8	[1]
SMILES String	NC[C@H]1CN(C(=O)O1)c1ccc(N2CCOCC2)c(F)c1	[1]

Note: The SMILES string provides a line notation for the chemical structure, which can be used in various cheminformatics software to generate a 2D or 3D model of the molecule.

Experimental Data

Currently, there is a notable absence of publicly accessible, peer-reviewed scientific literature detailing the synthesis, pharmacological activity, mechanism of action, or quantitative experimental data for **PNU-105368**. Searches of scientific databases and chemical supplier information have not yielded specific experimental protocols or results from biological assays.

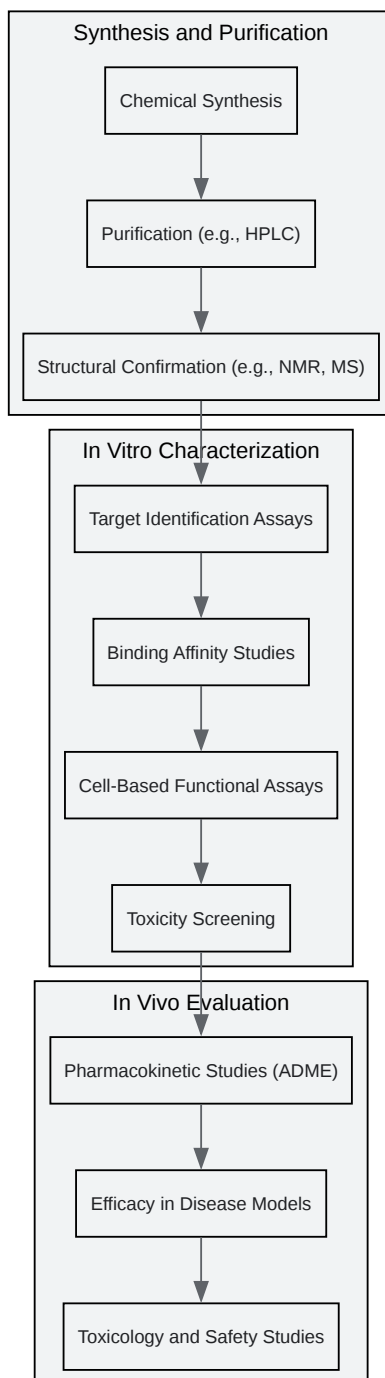
Signaling Pathways and Mechanism of Action

Due to the lack of published research, the signaling pathways in which **PNU-105368** may be involved and its specific mechanism of action remain uncharacterized. Without experimental data, it is not possible to create accurate diagrams of its biological interactions.

Experimental Workflows

The logical workflow for characterizing a novel compound like **PNU-105368** would typically involve several key stages. A generalized workflow is presented below.

Generalized Workflow for Compound Characterization

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Caption: Generalized workflow for the characterization of a novel chemical compound.

Conclusion

While the fundamental chemical properties of **PNU-105368** are known, a comprehensive understanding of its biological activity and therapeutic potential is hindered by the lack of available scientific research. Further investigation is required to elucidate its synthesis, mechanism of action, and to generate the quantitative data necessary for a complete pharmacological profile. Researchers interested in this compound would need to undertake de novo experimental studies to explore its properties and potential applications.

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References

- 1. biorbyt.com [biorbyt.com]
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